

# Technical Guide: Physicochemical Properties of Methyl 10-methyloctadecanoate

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## Compound of Interest

Compound Name: Methyl 10-methyloctadecanoate

Cat. No.: B153602

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## Introduction

**Methyl 10-methyloctadecanoate**, a branched-chain fatty acid methyl ester, is a compound of interest in various scientific domains, including lipidomics and the study of bacterial cell walls. Understanding its physicochemical properties is fundamental for its application in research and development, particularly in areas such as analytical standard development, drug delivery systems, and as a biomarker. This technical guide provides a comprehensive overview of the known physicochemical properties of **Methyl 10-methyloctadecanoate**, outlines general experimental protocols for their determination, and presents this information in a clear and accessible format.

## Core Physicochemical Properties

While specific experimental data for the melting point, boiling point, and density of **Methyl 10-methyloctadecanoate** are not readily available in the surveyed literature, its fundamental properties have been identified.<sup>[1]</sup> This section summarizes the known and computed data for this compound.

## General and Computed Properties

Property	Value	Source
Molecular Formula	C20H40O2	[1][2]
Molecular Weight	312.53 g/mol	[2]
CAS Number	2490-19-9	[1][2]
Physical State	Solid	[2]
Purity	>98% (as commercially available)	[2]
Synonyms	Methyl tuberculostearate, Tuberculostearic acid methyl ester	[2]
Computed XLogP3	8.8	[1]
Computed Topological Polar Surface Area	26.3 Å <sup>2</sup>	[1]

Caption: Summary of the general and computed physicochemical properties of **Methyl 10-methyloctadecanoate**.

## Experimental Protocols

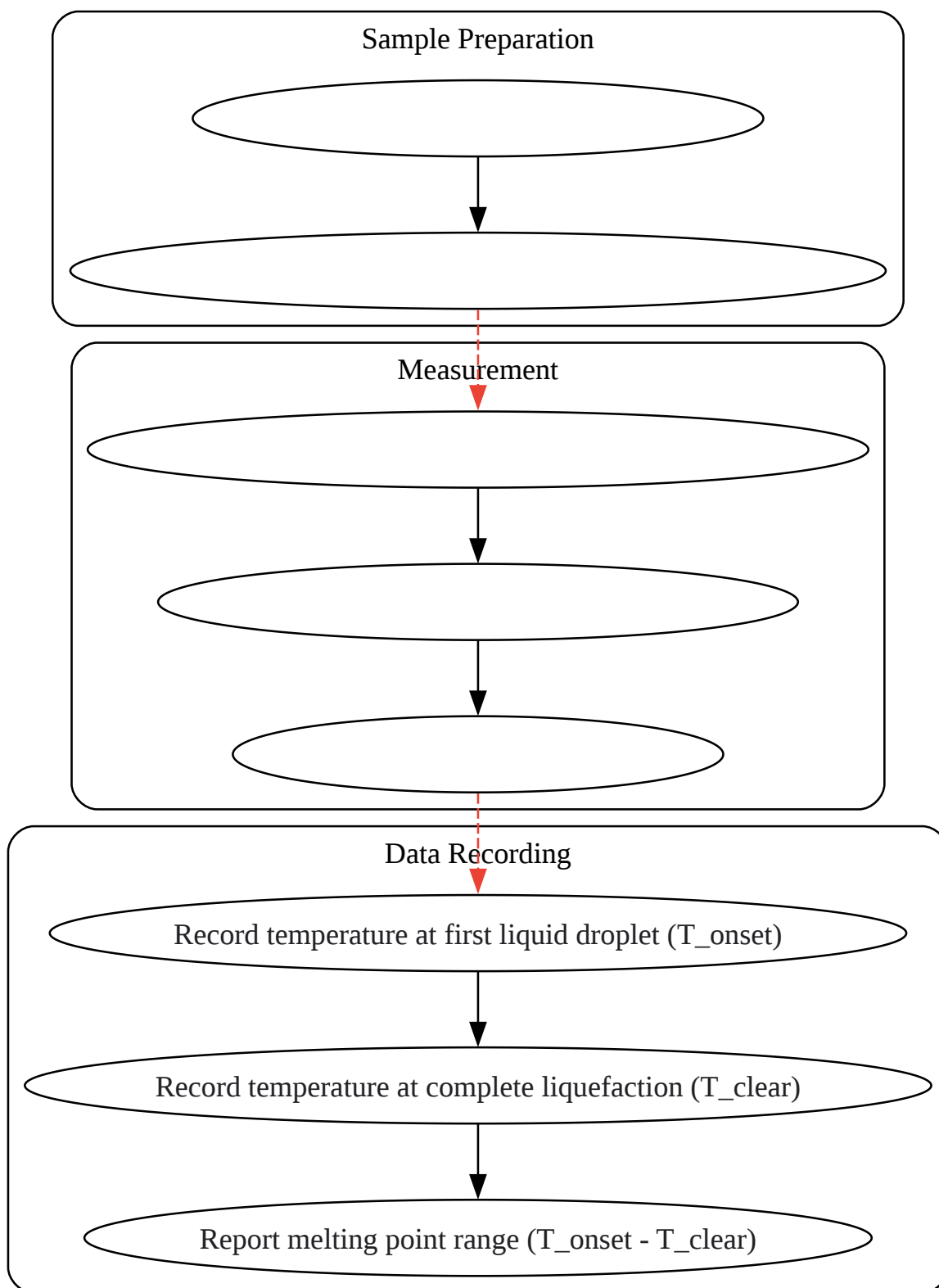
Detailed experimental protocols for the determination of the physicochemical properties of specifically **Methyl 10-methyloctadecanoate** are not extensively published. However, standard methodologies for fatty acid methyl esters (FAMES) are well-established and can be applied. The following sections describe generalized protocols for determining key physicochemical parameters.

### Melting Point Determination (Capillary Method)

The melting point of a solid is a measure of its purity and is the temperature at which it transitions from a solid to a liquid state.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **Methyl 10-methyloctadecanoate** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block and a calibrated thermometer or digital temperature sensor.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The range between these two temperatures is the melting point range.



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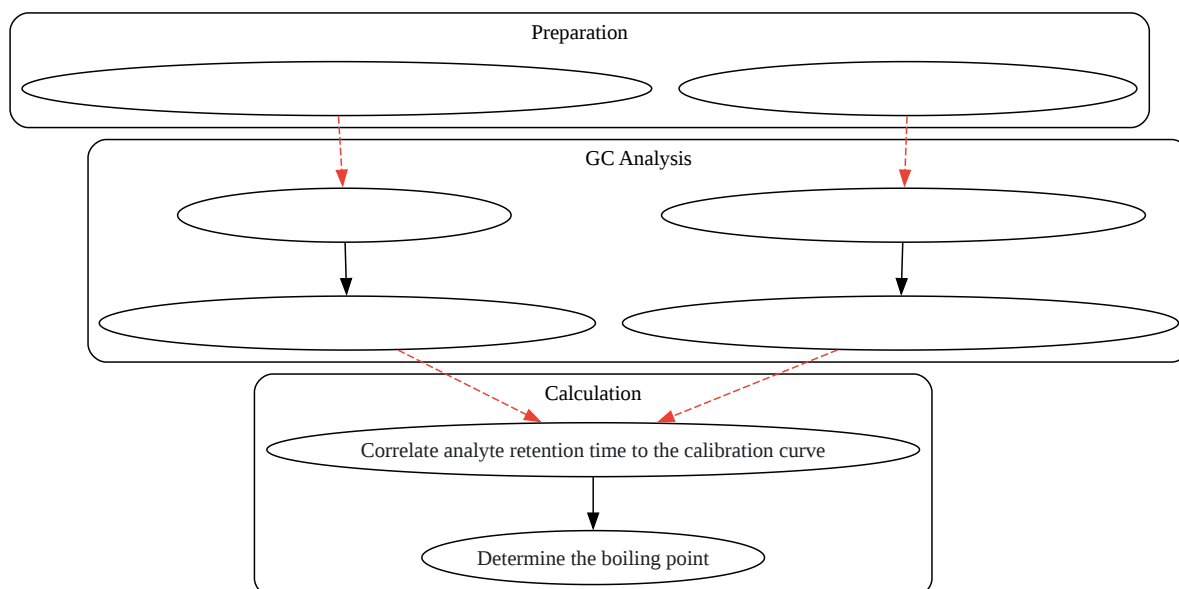
Caption: General workflow for determining the melting point of a solid organic compound.

## Boiling Point Determination (Gas Chromatography)

For high molecular weight compounds like long-chain FAMES, boiling point is often determined by simulated distillation using gas chromatography (GC), as distillation at atmospheric pressure can lead to decomposition.

### Methodology:

- **Sample Preparation:** A dilute solution of **Methyl 10-methyloctadecanoate** is prepared in a volatile organic solvent (e.g., hexane or heptane).
- **GC System:** A gas chromatograph equipped with a non-polar capillary column and a flame ionization detector (FID) is used.
- **Calibration:** The GC system is calibrated using a mixture of n-alkanes with known boiling points covering a wide range. This creates a calibration curve of retention time versus boiling point.
- **Analysis:** The prepared sample is injected into the GC. The retention time of the **Methyl 10-methyloctadecanoate** peak is recorded.
- **Boiling Point Calculation:** The boiling point of the analyte is determined by comparing its retention time to the calibration curve.



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Caption: General workflow for determining the boiling point of a FAME using gas chromatography.

## Density Determination (Vibrating Tube Densimeter)

The density of a substance is its mass per unit volume. For liquids (or molten solids), a vibrating tube densimeter provides a precise measurement.

Methodology:

- **Sample Preparation:** If the sample is a solid at room temperature, it must be melted by heating to a temperature above its melting point.

- **Apparatus:** A calibrated vibrating tube densimeter is used. The instrument measures the oscillation period of a U-shaped tube filled with the sample.
- **Measurement:** The molten sample is introduced into the oscillating tube, which is maintained at a constant temperature.
- **Calculation:** The density is calculated from the oscillation period, based on the instrument's calibration constants. Measurements are typically performed at various temperatures to determine the temperature dependence of the density.

## Solubility Assessment

The solubility of a compound is its ability to dissolve in a solvent to form a homogeneous solution. For long-chain fatty acid esters like **Methyl 10-methyloctadecanoate**, solubility is generally low in polar solvents and high in non-polar organic solvents.

Methodology:

- **Solvent Selection:** A range of solvents with varying polarities (e.g., water, ethanol, acetone, hexane, chloroform) are chosen.
- **Procedure:** A known amount of **Methyl 10-methyloctadecanoate** is added to a specific volume of each solvent at a constant temperature. The mixture is agitated (e.g., by stirring or sonication) for a set period.
- **Observation:** The mixture is visually inspected for the presence of undissolved solid.
- **Quantification (Optional):** For quantitative measurement, the saturated solution is filtered, and the concentration of the dissolved solute is determined using an appropriate analytical technique (e.g., GC or HPLC after solvent evaporation and redissolution).

Based on its structure, **Methyl 10-methyloctadecanoate** is expected to be soluble in non-polar organic solvents such as hexane, heptane, and chloroform, and sparingly soluble in polar solvents like water.

## Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the scientific literature detailing the direct biological activity or involvement in specific signaling pathways for **Methyl 10-methyloctadecanoate**. Its primary significance in a biological context is as a component of the cell walls of certain bacteria, such as *Mycobacterium tuberculosis*, where its parent fatty acid, tuberculostearic acid, is found.

## Conclusion

This technical guide provides a summary of the known physicochemical properties of **Methyl 10-methyloctadecanoate** and outlines the standard experimental methodologies for their determination. While specific experimental data for some properties remain to be published, the information and protocols presented here offer a valuable resource for researchers and professionals working with this compound. Further experimental investigation is warranted to fully characterize the physicochemical profile of **Methyl 10-methyloctadecanoate**.

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## References

- 1. Methyl 10-methyloctadecanoate | C<sub>20</sub>H<sub>40</sub>O<sub>2</sub> | CID 554138 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. larodan.com [larodan.com]
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